

Propylene glycol dibenzoate molecular weight and formula

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Compound of Interest

Compound Name: *Propylene glycol dibenzoate*

Cat. No.: B099542

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An In-depth Technical Guide on Propylene Glycol Dibenzoate

For researchers, scientists, and drug development professionals, a precise understanding of the fundamental physicochemical properties of compounds is paramount. This guide focuses on the core molecular characteristics of **propylene glycol dibenzoate**.

Propylene Glycol Dibenzoate: Core Molecular Data

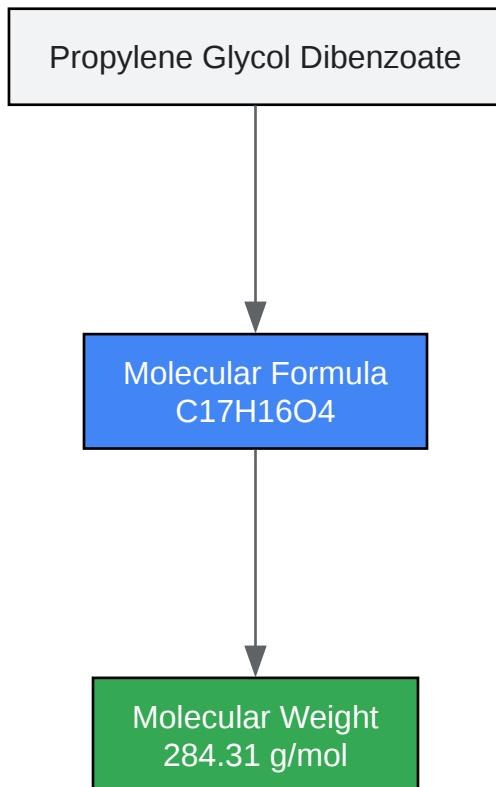
Propylene glycol dibenzoate is a diester formed from propylene glycol and benzoic acid. It is utilized in various applications, including as a plasticizer and an emollient. A clear distinction should be made from **dipropylene glycol dibenzoate**, which is a different chemical entity with a distinct molecular formula and weight.

The key molecular identifiers for **propylene glycol dibenzoate** are summarized in the table below.

Property	Value	Citations
Molecular Formula	C17H16O4	[1] [2]
Molecular Weight	284.31 g/mol	[1] [2]
IUPAC Name	2-benzoyloxypropyl benzoate	[1]
CAS Number	19224-26-1	[1]

Visualization of Molecular Identity

To illustrate the direct relationship between the compound's name and its fundamental molecular properties, the following diagram is provided.



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Figure 1. Relationship between chemical name, formula, and molecular weight.

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References

- 1. Propylene glycol dibenoate | C17H16O4 | CID 517637 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. parchem.com [parchem.com]

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